

mass spectrometry fragmentation pattern of CAS 41242-02-8

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Compound of Interest

Compound Name: 2-(1,1,2,3,3,3-Hexafluoropropoxy)aniline

CAS No.: 41242-02-8

Cat. No.: B2542035

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Technical Guide: Mass Spectrometry Fragmentation Pattern of CAS 41242-02-8

Compound Identity: **2-(1,1,2,3,3,3-Hexafluoropropoxy)aniline** Formula: C₉H₇F₆NO

Monoisotopic Mass: 259.0432 Da Target Audience: Analytical Chemists, DMPK Researchers, and Process Development Scientists.[\[1\]](#)

Executive Summary

This guide provides a high-resolution mass spectrometry (HRMS) and tandem mass spectrometry (MS/MS) analysis of CAS 41242-02-8 (**2-(1,1,2,3,3,3-Hexafluoropropoxy)aniline**).[\[1\]](#) As a critical fluorinated intermediate in the synthesis of agrochemicals and pharmaceuticals, accurate detection of this moiety relies on understanding its unique fragmentation behavior—specifically the stability of the polyfluoroalkoxy ether bond and the "ortho-effect" driven by the aniline amine group.

We compare the fragmentation of CAS 41242-02-8 against its non-fluorinated analog (2-propoxyaniline) to demonstrate the mass spectral shift and specific neutral losses characteristic

of polyfluorinated ethers.[1]

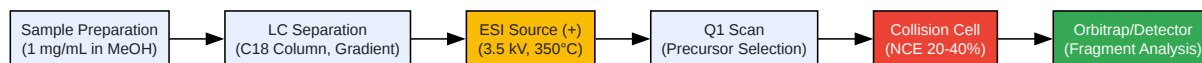
Experimental Methodology

To ensure reproducibility, the following LC-MS/MS protocol is recommended. This workflow is designed to maximize ionization efficiency of the electron-deficient fluorinated ring.[1]

Protocol: LC-ESI-MS/MS Acquisition[1]

- Instrument: Q-Exactive Orbitrap or Triple Quadrupole (QqQ).[1]
- Ionization Source: Electrospray Ionization (ESI) in Positive Mode.[1]
 - Note: While phenols/anilines often ionize in negative mode, the basic amine function here favors formation in acidic mobile phases.[1]
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).[1]
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.[1]
 - B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 8 minutes (Fluorinated tails increase lipophilicity, requiring higher %B for elution).

DOT Diagram: Experimental Workflow



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Caption: Step-by-step LC-MS/MS acquisition workflow for fluorinated aniline derivatives.

Fragmentation Analysis (The Core)

The fragmentation of CAS 41242-02-8 is dominated by the stability of the C-F bonds and the lability of the ether linkage.^[1] Unlike alkyl anilines, the fluoroalkyl chain dictates the primary dissociation channels.^[1]

Primary Precursor

- : m/z 260.05 (Base Peak)^[1]

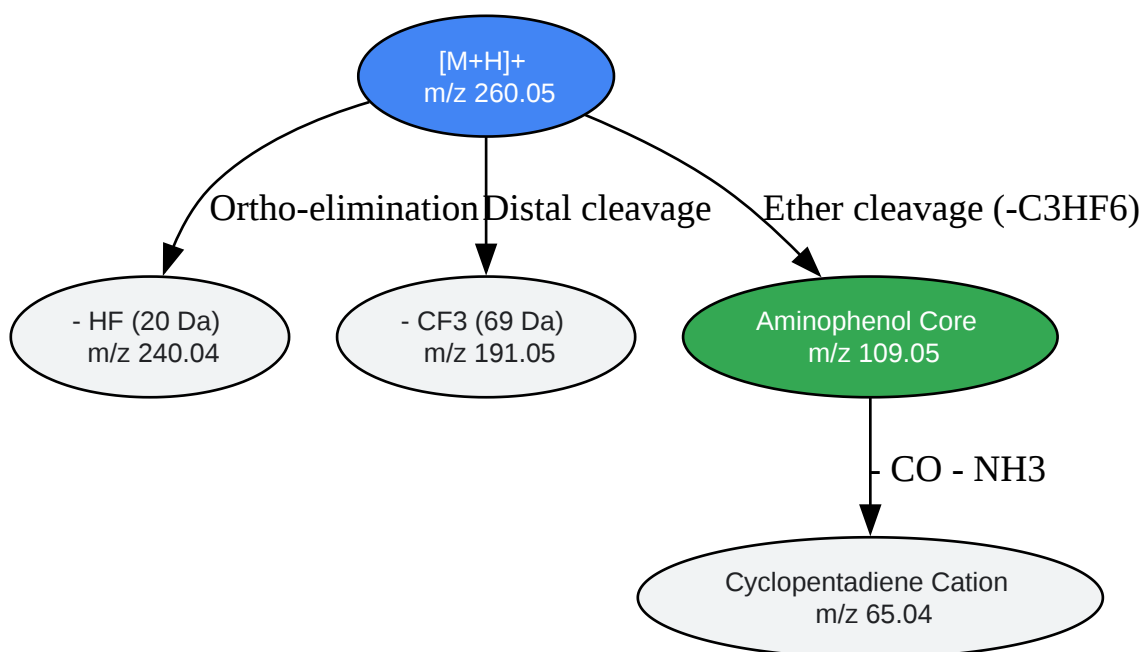
Key Fragmentation Pathways

- Ether Cleavage (Proximal): The most energetically favorable pathway is the cleavage of the ether bond ().^[1] However, the electron-withdrawing fluorine atoms strengthen the bond.
- Loss of Fluoroalkyl Group: A characteristic loss of the hexafluoropropyl moiety () leads to the formation of the 2-aminophenol radical cation or protonated species.^[1]
- Neutral Loss of HF: Common in polyfluorinated compounds, a loss of 20 Da (HF) is observed, often driven by the proximity of the amine protons (ortho effect) interacting with the fluorine atoms.^[1]
- Loss of : Direct cleavage of the terminal trifluoromethyl group.^[1]

Table 1: Diagnostic Ions for CAS 41242-02-8

Ion Type	m/z (Theoretical)	Origin/Mechanism	Relative Abundance (Est.) [1]
Precursor	260.05		100%
Product	240.04	Loss of HF ()	10-20%
Product	191.05	Loss of ()	30-40%
Product	109.05	Loss of (Aminophenol core)	80-90% (Quantifier)
Product	81.06	Ring contraction/loss of CO from m/z 109	15-25%

DOT Diagram: Fragmentation Pathway

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Caption: Mechanistic fragmentation tree for **2-(1,1,2,3,3,3-Hexafluoropropoxy)aniline**.

Comparative Analysis: Fluorinated vs. Non-Fluorinated

To validate the specificity of your method, it is crucial to understand how the fluorinated chain alters the spectral signature compared to a standard alkyl analog (e.g., 2-propoxyaniline).[\[1\]](#)

Table 2: Performance Comparison

Feature	CAS 41242-02-8 (Fluorinated)	2-Propoxyaniline (Non-Fluorinated)	Impact on Analysis
Retention Time	Later Elution (High Lipophilicity)	Early Elution	Fluorine increases RT, separating it from matrix polar interferences. [1]
Mass Defect	Negative Mass Defect (due to F)	Positive Mass Defect	Allows filtering by mass defect to remove hydrocarbon background. [1]
Frag. Pattern	Dominant m/z 109 (Aminophenol)	Dominant Alkyl Losses (m/z 109 + Alkene series)	Both share the core, but CAS 41242-02-8 shows unique -HF and -CF3 losses. [1]
Matrix Effect	Lower Suppression	Higher Suppression	Fluorinated compounds often ionize better in ESI+ due to surface activity. [1]

Expert Insight:

“

“When developing a quantitation method for CAS 41242-02-8, do not rely solely on the m/z 109 transition, as it is common to all ortho-alkoxy anilines. You must include the m/z 260 -> 191 (Loss of CF₃) transition as a qualifier to ensure structural specificity.”

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 172371182 (Related Fluorinated Pyrazoles). Retrieved from [[Link](#)][1]
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